

# Proper Handling and Disposal Procedures for UK-1745

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## Compound of Interest

Compound Name: UK-1745

Cat. No.: B1682692

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal information for the research chemical **UK-1745**, a novel cardiotonic agent. The following procedures are based on general laboratory safety protocols for research-grade chemicals of this nature. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and disposal information.

## Chemical and Physical Properties

**UK-1745**, with the chemical name (2RS,3SR)-2-aminomethyl-2,3,7,8-tetrahydro-2,3,5,8,8-pentamethyl-6H-furo-[2,3-e]indol-7-one hydrochloride, is a solid substance intended for laboratory use only[1].

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>23</sub> ClN <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	310.82 g/mol [1]
Physical Form	Solid[1]
CAS Number	170684-14-7[1]

## Health and Safety Information

#### General Precautions:

- As with any research chemical for which a comprehensive toxicological profile is not publicly available, **UK-1745** should be handled with caution.
- Assume the compound is potentially hazardous.
- Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Avoid contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.
- Do not ingest. If swallowed, seek immediate medical attention.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials.

## Disposal Procedures

Note: The following are general guidelines. The specific disposal procedures for **UK-1745** must be in accordance with local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

- Unused Product:
  - Unused **UK-1745** should be disposed of as hazardous chemical waste.
  - Do not dispose of down the drain or in the regular trash.
  - Place the chemical in a clearly labeled, sealed container. The label should include the chemical name, concentration, and any known hazards.

- Arrange for pickup and disposal by a licensed chemical waste disposal company, as coordinated through your institution's EHS department.
- Contaminated Materials:
  - Any materials that have come into contact with **UK-1745**, such as pipette tips, gloves, and bench paper, should be considered contaminated and disposed of as hazardous waste.
  - Collect these materials in a designated, labeled waste container.
- Solutions:
  - Aqueous or solvent-based solutions containing **UK-1745** should be collected in a labeled hazardous waste container.
  - Do not mix with incompatible waste streams.

## Experimental Protocols Cited in Research

**UK-1745** has been utilized in cardiovascular research, specifically in studies involving isolated cardiomyocytes and in vivo animal models.

### Experimental Protocol: Patch-Clamp Electrophysiology on Guinea Pig Ventricular Myocytes

This protocol outlines a general procedure for studying the effects of a compound like **UK-1745** on the ion channels of isolated heart cells.

- Cell Isolation:
  - Ventricular myocytes are enzymatically isolated from guinea pig hearts.
- Cell Culture:
  - Isolated myocytes are plated on glass coverslips and allowed to adhere.
- Patch-Clamp Recording:
  - A glass micropipette with a very small tip diameter is used to form a high-resistance seal with the cell membrane (a "gigaseal").

- The membrane patch under the pipette tip is then ruptured to gain electrical access to the cell's interior (whole-cell configuration).
- Voltage-clamp or current-clamp recordings are performed to measure the activity of specific ion channels.
- Compound Application:
  - A baseline recording of ion channel activity is established.
  - **UK-1745**, dissolved in an appropriate vehicle, is then perfused over the cell at various concentrations.
  - Changes in ion channel currents or membrane potential are recorded and analyzed.

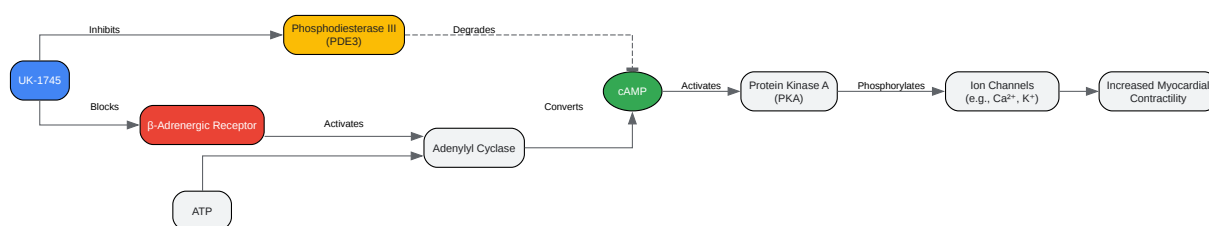
#### Experimental Protocol: In Vivo Cardiovascular Study in an Anesthetized Dog Model

This protocol describes a general approach to evaluating the cardiovascular effects of a substance like **UK-1745** in a living animal.

- Animal Preparation:
  - The dog is anesthetized, and appropriate physiological monitoring is established (e.g., ECG, blood pressure, heart rate).
  - Surgical procedures may be performed to place catheters for drug administration and blood sampling, as well as instruments to measure cardiac function (e.g., cardiac output, ventricular pressure).
- Baseline Measurements:
  - A stabilization period is allowed after the surgical preparation, during which baseline cardiovascular parameters are recorded.
- Drug Administration:
  - **UK-1745** is administered, typically intravenously, at escalating doses.

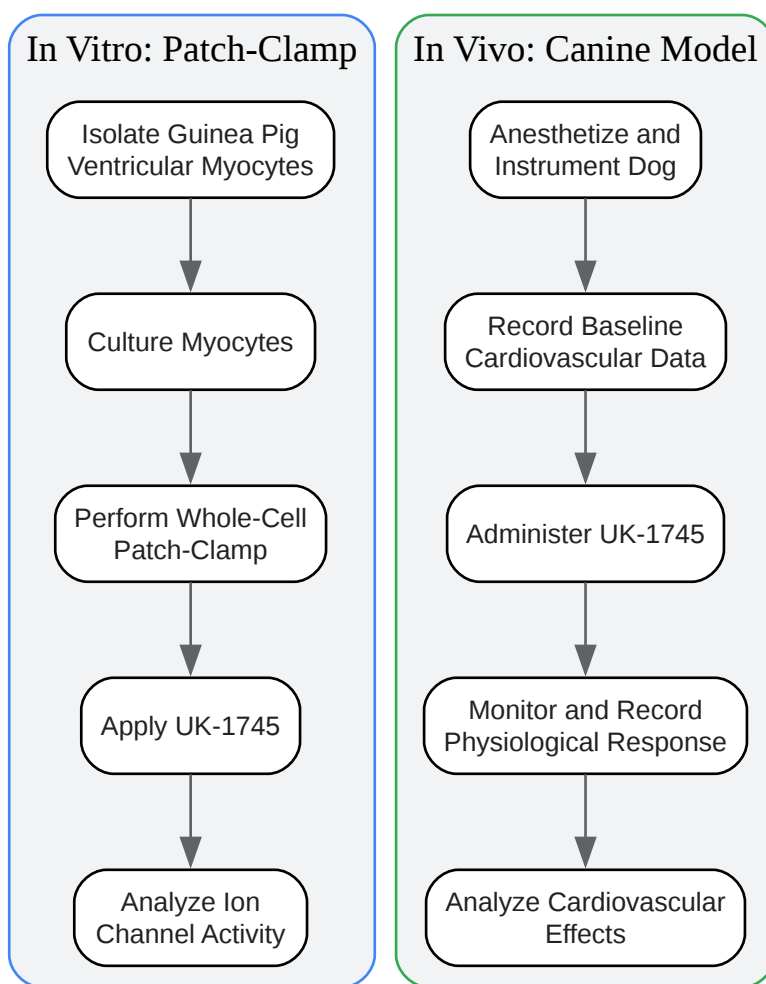
- Data Collection and Analysis:
  - Cardiovascular parameters are continuously monitored and recorded throughout the experiment.
  - The effects of **UK-1745** on heart rate, blood pressure, cardiac contractility, and other relevant parameters are analyzed.
- Euthanasia:
  - At the conclusion of the experiment, the animal is humanely euthanized according to approved institutional protocols.

## Visualizations



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Caption: Signaling pathway of **UK-1745**.



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Caption: General experimental workflows for **UK-1745** studies.

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## References

- 1. UK 1745 | CymitQuimica [cymitquimica.com]
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